

Health and Safety Profile of Dihalogenated Hydroxybenzaldehydes: A Guide for Researchers

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Compound of Interest

Compound Name: 2,4-Difluoro-3-hydroxybenzaldehyde

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Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data for **2,4-Difluoro-3-hydroxybenzaldehyde** could be located. The following information is a consolidation of data from various isomers of fluoro- and difluoro-hydroxybenzaldehyde and should be used as a guide for preliminary safety assessment only. The toxicological properties of **2,4-Difluoro-3-hydroxybenzaldehyde** may differ from the isomers presented. It is imperative to handle this compound with caution and to conduct a thorough risk assessment before use.

This technical guide provides an overview of the health and safety information for halogenated hydroxybenzaldehydes, with a focus on providing researchers, scientists, and drug development professionals with a framework for safe handling and use. Due to the absence of specific data for **2,4-Difluoro-3-hydroxybenzaldehyde**, this guide synthesizes information from structurally similar compounds.

Hazard Identification and Classification

Based on the available data for various isomers, dihalogenated hydroxybenzaldehydes are generally classified as irritants and may pose acute toxicity risks. The Globally Harmonized System (GHS) classifications for several related compounds are summarized below.

Table 1: GHS Hazard Classification of Selected Dihalogenated Hydroxybenzaldehydes

Compound	GHS Pictograms	Signal Word	Hazard Statements
3,5-Difluoro-4-hydroxybenzaldehyde	 alt text	Warning	H315: Causes skin irritation[1] H319: Causes serious eye irritation[1] H335: May cause respiratory irritation[1]
2,6-Difluoro-4-hydroxybenzaldehyde	 alt text	Warning	H315: Causes skin irritation[2] H319: Causes serious eye irritation[2] H335: May cause respiratory irritation[2]
4-Fluoro-3-hydroxybenzaldehyde	 alt text	Warning	H302: Harmful if swallowed[3] H315: Causes skin irritation[3] H319: Causes serious eye irritation[3] H335: May cause respiratory irritation[3]
3-Fluoro-4-hydroxybenzaldehyde	 alt text	Warning	H315: Causes skin irritation[4] H319: Causes serious eye irritation[4] H335: May cause respiratory irritation[4]

Physical and Chemical Properties

The physical and chemical properties of these compounds are important for understanding their behavior and potential for exposure.

Table 2: Physical and Chemical Properties of Selected Dihalogenated Hydroxybenzaldehydes

Property	3,5-Difluoro-4-hydroxybenzaldehyde	2,6-Difluoro-4-hydroxybenzaldehyde	3-Fluoro-4-hydroxybenzaldehyde
Molecular Formula	C ₇ H ₄ F ₂ O ₂ [1]	C ₇ H ₄ F ₂ O ₂ [2]	C ₇ H ₅ FO ₂ [5]
Molecular Weight	158.10 g/mol [1]	158.10 g/mol	140.11 g/mol [5]
Appearance	Solid	White Solid[2]	Light yellow to yellow to orange powder to crystal[5]
Melting Point	Not available	179 - 182 °C[2]	123 - 127 °C[5]
Boiling Point	Not available	Not available	Not available
Solubility	Not available	Not available	Not available

Experimental Protocols for Safety Assessment

While specific experimental data for **2,4-Difluoro-3-hydroxybenzaldehyde** is unavailable, the following are standard protocols used to assess the hazards of new chemical entities.

Acute Oral Toxicity (OECD TG 423)

The acute toxic potential of a substance when administered orally is a key parameter. In the Acute Toxic Class Method (OECD TG 423), the substance is administered to a group of animals at one of the defined dose levels. The absence or presence of compound-related mortality in the animals dosed at one step will determine the next step. This method allows for the classification of a substance into a toxicity category with the use of a minimal number of animals.

Skin Irritation/Corrosion (OECD TG 404)

This test evaluates the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage. A small amount of the test substance is applied to a shaved area of the

skin of a test animal (typically a rabbit). The site is observed for erythema (redness) and edema (swelling) at specified intervals.

Eye Irritation/Corrosion (OECD TG 405)

This protocol assesses the potential of a substance to cause damage to the eye. The test material is applied to the eye of a test animal, and the eyes are examined for any signs of irritation or damage to the cornea, iris, and conjunctiva at specific time points.

Handling and Safety Precautions

Given the irritant nature of related compounds, stringent safety measures should be implemented when handling **2,4-Difluoro-3-hydroxybenzaldehyde**.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)[\[7\]](#)
- Hand Protection: Wear compatible chemical-resistant gloves.[\[6\]](#)
- Skin and Body Protection: Wear a lab coat, and in cases of potential for significant exposure, consider additional protective clothing.[\[6\]](#)
- Respiratory Protection: Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator with a particulate filter is recommended.[\[6\]](#)

Engineering Controls

Work with this compound should be conducted in a chemical fume hood to minimize inhalation exposure.[\[7\]](#) Eyewash stations and safety showers should be readily accessible.[\[2\]](#)

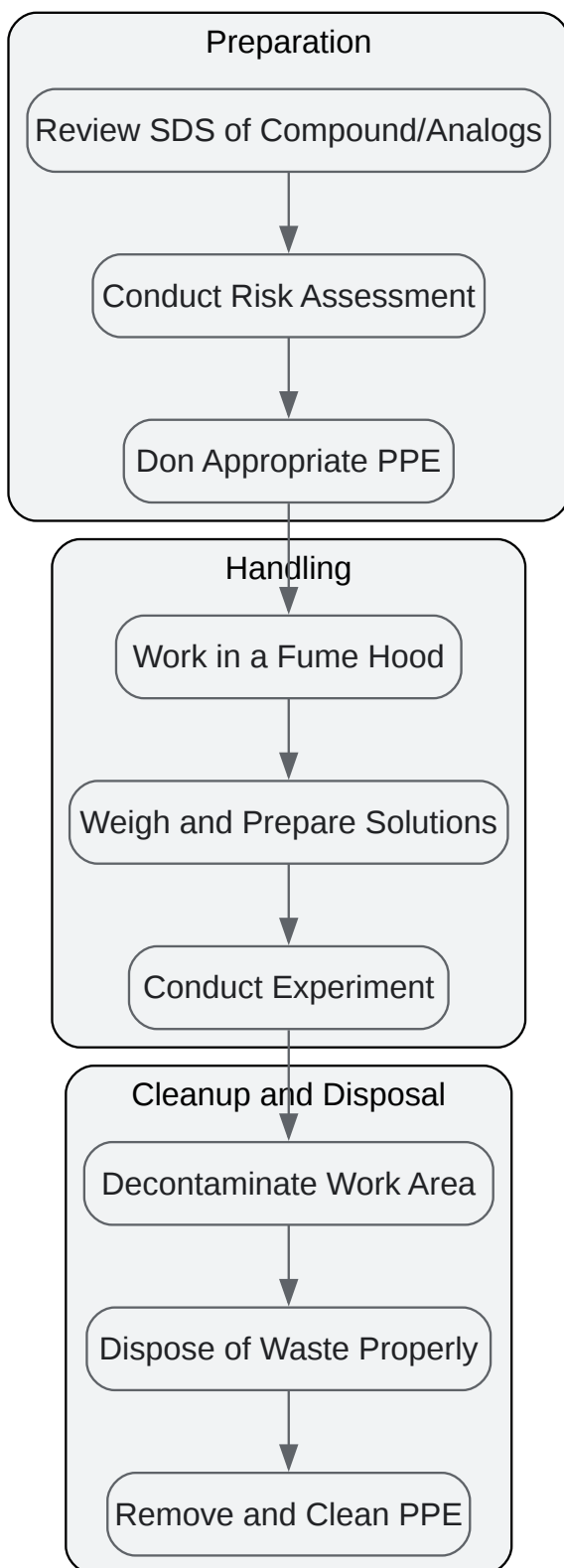
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)[\[6\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[\[2\]](#)[\[6\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.[\[6\]](#)[\[7\]](#)

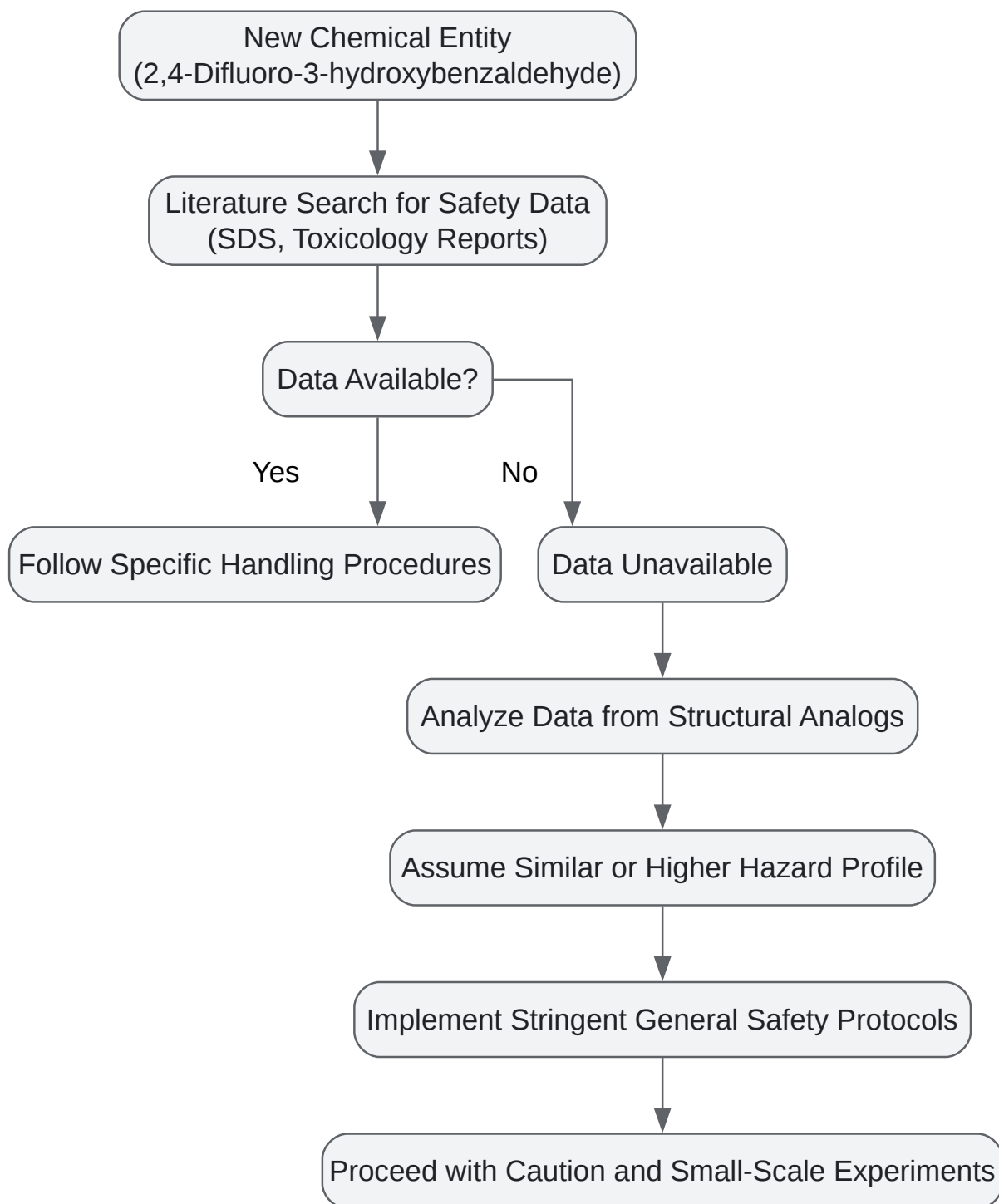
Workflow and Logical Relationships

The following diagrams illustrate a general workflow for handling a potentially hazardous chemical and a logical relationship for assessing its safety.



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Figure 1. General Laboratory Workflow for Handling Potentially Hazardous Chemicals.



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